

2-Butanone Oxime (MEKO): Advanced Disposal & Handling Guide[1]

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Compound of Interest

Compound Name: 2-Butanone oxime

CAS No.: 96-29-7

Cat. No.: B179465

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CAS Number: 96-29-7 Synonyms: Methyl ethyl ketoxime, Ethyl methyl ketone oxime Urgency Level: High (Carcinogen 1B / Potential Explosive Incompatibility)[1][2][3]

Part 1: Executive Safety Assessment

For the attention of Laboratory Managers and EHS Officers:

2-Butanone oxime (MEKO) presents a dual-threat profile often underestimated in routine laboratory workflows. While frequently used as an oxygen scavenger or anti-skinning agent, its disposal requires more than standard organic solvent protocols.

The Critical Risks:

- **Carcinogenicity:** Reclassified in the EU as Carc. 1B (H350).[4] It is no longer just an "irritant"; it must be handled as a confirmed animal carcinogen with potential human relevance.
- **The "Acid Trap" (Hidden Hazard):** MEKO is an oxime.[1][5] Upon contact with strong acids (especially mineral acids like Sulfuric Acid), it undergoes hydrolysis or Beckmann

rearrangement, potentially generating Hydroxylamine or substituted amides. Hydroxylamine salts are thermally unstable and can lead to explosive decomposition.

Operational Directive: Under no circumstances should MEKO waste be commingled with acidic waste streams.

Part 2: The "Acid Trap" – Scientific Rationale

Why standard segregation fails without specific knowledge.

Many researchers habitually combine "organic liquids" into a single drum. This practice is dangerous with MEKO.

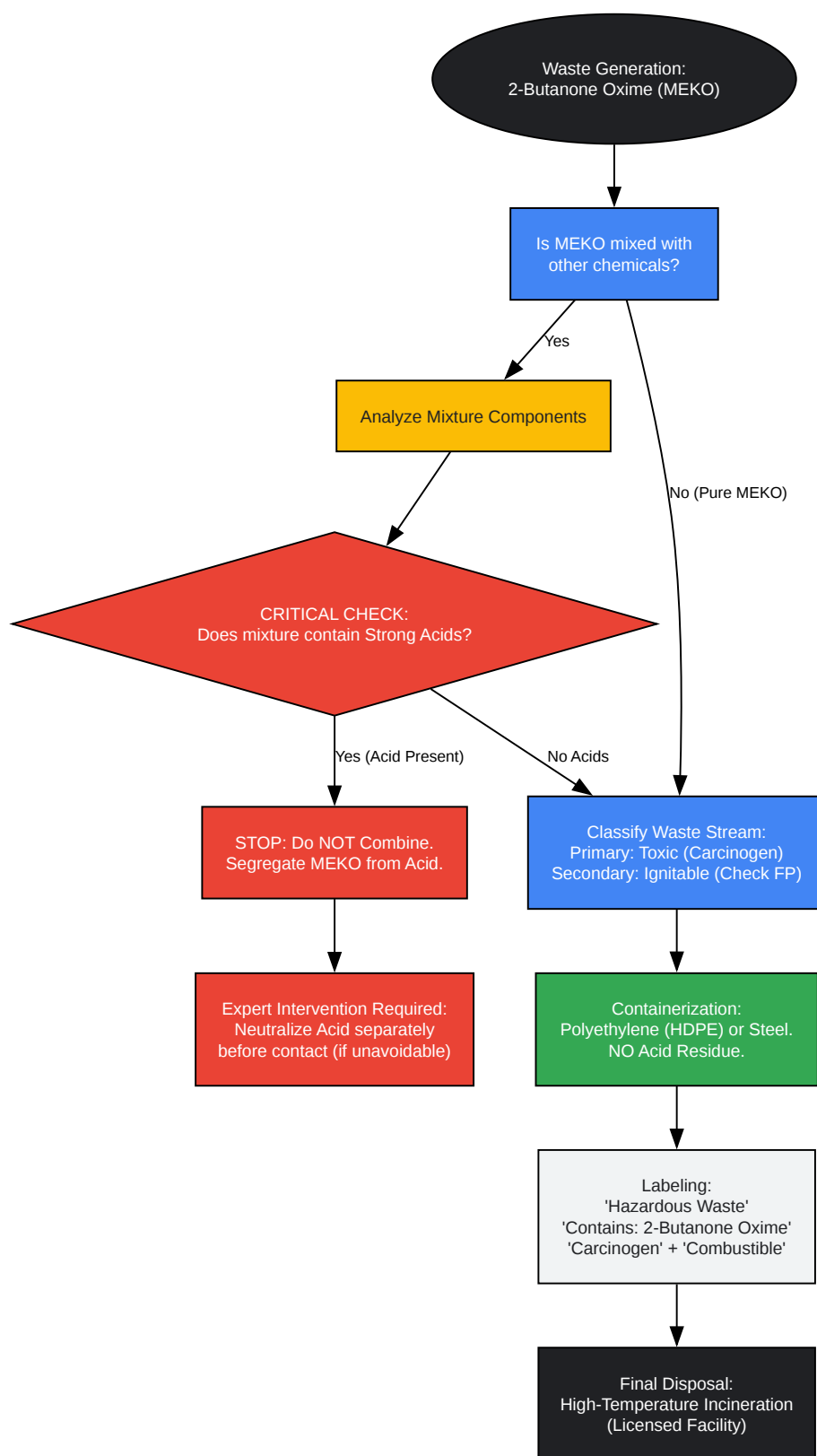
The Mechanism of Danger: In the presence of strong acids (H^+) and heat (often generated by the mixing itself), MEKO hydrolyzes:

Risk Factor: Hydroxylamine is thermodynamically unstable. If this reaction occurs in a closed waste container, the exotherm can trigger the rapid decomposition of hydroxylamine, leading to container rupture or explosion.

Expert Recommendation: Establish a "No-Acid" barrier for any waste stream containing >1% MEKO.

Part 3: Disposal Workflow & Decision Logic Visualization: The Safe Disposal Decision Tree

The following diagram outlines the critical decision nodes for MEKO disposal to prevent incompatibility accidents.



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Caption: Operational logic flow for MEKO disposal, emphasizing the critical acid-segregation step to prevent explosive byproducts.

Part 4: Step-by-Step Disposal Protocol

Step 1: Characterization & Coding

Before lifting a container, determine the regulatory status. MEKO has a flash point of approximately 60°C (140°F).[3][6] This places it on the borderline of "Ignitable" under US RCRA regulations.

Operational Rule: To ensure maximum safety compliance, treat MEKO as Ignitable (D001) unless testing proves the specific waste mixture has a flash point >60°C.

Parameter	Value/Status	Regulatory Implication
Flash Point	~59–62°C (138–144°F)	Treat as D001 (Ignitable) to ensure safe transport.
Toxicity	Carcinogen 1B	Requires "Toxic" secondary labeling.
RCRA Code	D001 (Likely)	Not specifically U-listed, but characteristics apply.
Solubility	Soluble in water	Do NOT pour down drain. Toxic to aquatic life.[4]

Step 2: Container Selection

- Material: High-Density Polyethylene (HDPE) or Steel drums are compatible.
- Condition: Containers must be triple-rinsed if they previously held other chemicals.
- Verification: Visually inspect the container interior. Ensure it is bone-dry and free of any crystalline residue (which could indicate old peroxides or shock-sensitive salts from previous contents).

Step 3: Segregation (The "Golden Rule")

Isolate MEKO waste from:

- Strong Acids (Sulfuric, Nitric, Hydrochloric).
- Strong Oxidizers (Permanganates, Peroxides).
- Acid Anhydrides.

Step 4: Labeling

Your waste tag must be explicit to protect downstream handlers.

- Primary Text: "Hazardous Waste - **2-Butanone Oxime**"^{[7][4][8]}
- Hazard Checkboxes: Flammable/Combustible Toxic Carcinogen^{[4][9]}
- Special Warning: Add a custom line: "DO NOT MIX WITH ACIDS - HYDROLYSIS RISK"

Step 5: Final Disposal Method

Incineration is the only recommended disposal route.

- MEKO must be destroyed in a permitted hazardous waste incinerator equipped with a scrubber.
- Combustion Products: Thermal decomposition produces Nitrogen Oxides (NOx).^[3] The facility's scrubber system handles these emissions.

Part 5: Emergency Procedures (Spill Response)

Scenario: A 500mL bottle of MEKO shatters on the lab floor.

- Evacuate & Ventilate: MEKO causes drowsiness (narcotic effect) and is a skin sensitizer. Clear the immediate area.^{[2][4][8][9][10]}
- PPE Upgrade: Don Butyl Rubber or Silver Shield gloves. Standard Nitrile gloves offer only short-term splash protection against ketoximes; they degrade quickly upon saturation. Wear a respirator if ventilation is poor.

- Containment: Dike the spill with non-combustible absorbent (Vermiculite or Sand).
 - Note: Do NOT use sawdust (flammability risk).
- Cleanup: Scoop absorbed material into a dedicated container.
- Decontamination: Wash the surface with a mild soap solution. Do not use bleach (oxidizer incompatibility).

Part 6: References & Authority[8]

- European Chemicals Agency (ECHA). Substance Information: **2-Butanone oxime** (EC 202-496-6). (Classified as Carc.[4][6][10][11] 1B). Available at: [[Link](#)]
- U.S. Environmental Protection Agency (EPA). 40 CFR Part 261 - Identification and Listing of Hazardous Waste. (Definition of D001 Ignitability). Available at: [[Link](#)]

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